

CAS number for hydrazine sulfate for laboratory use.

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Compound of Interest

Compound Name: *Hydrazine sulfate*

Cat. No.: *B3026440*

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An In-Depth Technical Guide to **Hydrazine Sulfate** for Laboratory Applications

Introduction

Hydrazine sulfate, identified by the CAS number 10034-93-2, is a salt formed from the reaction of hydrazine with sulfuric acid.^{[1][2]} It presents as a white, crystalline, or powdered solid and is favored in many laboratory settings over its parent compound, hydrazine, due to its non-volatile nature and greater resistance to atmospheric oxidation during storage.^[1] This guide provides a comprehensive overview of **hydrazine sulfate**, detailing its chemical and physical properties, key laboratory applications with detailed protocols, and essential safety and handling procedures for researchers, scientists, and drug development professionals.

Chemical Identity and Physicochemical Properties

Hydrazine sulfate is an ionic compound with the chemical formula $[N_2H_5]^+[HSO_4]^-$.^[1] It is soluble in hot water, sparingly soluble in cold water, and insoluble in alcohol.^[3] Its key physicochemical properties are summarized in the table below.

| Property | Value | Source(s) |
|---------------------|--|---|
| CAS Number | 10034-93-2 | [1] [4] [5] |
| Molecular Formula | $\text{H}_6\text{N}_2\text{O}_4\text{S}$ | [5] |
| Molecular Weight | 130.12 g/mol | [1] [2] [5] |
| Appearance | Colorless crystals or white powder | [1] [2] |
| Melting Point | 254 °C (decomposes) | [2] |
| Density | 1.37 g/cm ³ | |
| Solubility in Water | 30 g/L at 20 °C | [1] |
| pH | 1.3 (0.2 M aqueous solution) | [6] |

Core Laboratory Applications

Hydrazine sulfate's utility in the laboratory is primarily derived from its properties as a powerful reducing agent and a versatile building block in organic synthesis.

Reducing Agent in Analytical Chemistry

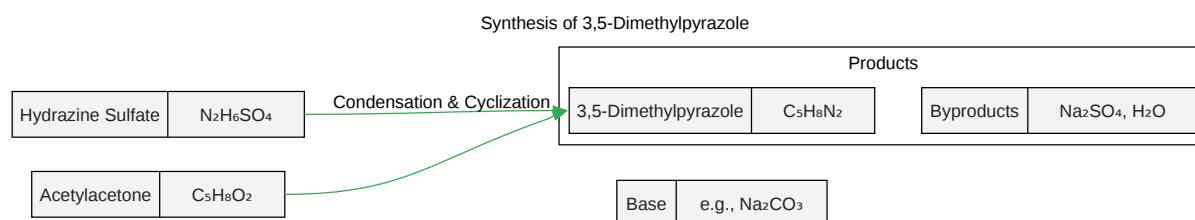
Hydrazine sulfate is a reliable reducing agent used in various analytical procedures, including the gravimetric estimation of metals like nickel and cobalt, and in the analysis of minerals and slags.[\[6\]](#) A principal application is in titrimetric analysis, where its reducing power is harnessed for quantitative determination.

Protocol: Iodometric Titration to Assay Hydrazine Sulfate

This protocol describes a self-validating method for determining the purity of a **hydrazine sulfate** sample through back-titration with a standardized sodium thiosulfate solution.[\[7\]](#) The principle lies in the oxidation of **hydrazine sulfate** by a known excess of iodine, followed by the titration of the unreacted iodine.

Step-by-Step Methodology:

- Standard Solution Preparation: Accurately weigh approximately 1 gram of **hydrazine sulfate**, dissolve it in deionized water in a 500 mL volumetric flask, and dilute to the mark.
- Reaction Setup: Pipette 50.0 mL of the prepared **hydrazine sulfate** solution into a flask. Add 1 gram of sodium bicarbonate to buffer the solution, which is crucial for ensuring the reaction goes to completion without side reactions.
- Oxidation: Add precisely 50.0 mL of a standardized 0.1 N iodine volumetric solution. The iodine will oxidize the **hydrazine sulfate**.
- Back-Titration: Titrate the excess (unreacted) iodine with a standardized 0.1 N sodium thiosulfate volumetric solution.
- Endpoint Detection: As the solution turns pale yellow, add 3 mL of starch indicator solution. The solution will turn a deep blue-black. Continue the titration until the blue color disappears, marking the endpoint.
- Calculation: One milliliter of 0.1 N iodine is equivalent to 0.003253 g of $(\text{NH}_2)_2\cdot\text{H}_2\text{SO}_4$.^[7]



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